

Navigating the Safe Disposal of DASPEI: A Procedural Guide

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Compound of Interest

Compound Name: DASPEI

Cat. No.: B1239752

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For researchers and scientists in the fast-paced world of drug development, adherence to stringent safety protocols is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **DASPEI** (2-(4-(dimethylamino)styryl)-N-ethylpyridinium iodide), ensuring operational safety and regulatory compliance.

Chemical and Safety Data Summary

Understanding the properties of **DASPEI** is the first step toward safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Weight	380.27 g/mol	[1][2]
CAS Number	3785-01-1	[1][2][3][4]
Appearance	Solid	[4]
Solvent	DMSO	[1]
Storage	Store at 4°C or room temperature, protected from light.	[2][5]
Excitation/Emission	461/589 nm (in MeOH)	[2]

Personal Protective Equipment (PPE)

When handling **DASPEI**, especially during disposal, the use of appropriate personal protective equipment is crucial to minimize exposure.[3]

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Protective Clothing:** A lab coat or other protective clothing should be worn.[4]
- **Eyewear:** Use tight-sealing safety goggles or a face shield.[3][4]
- **Respiratory Protection:** If dust is generated, use a NIOSH-approved respirator.[3]

Step-by-Step Disposal Protocol

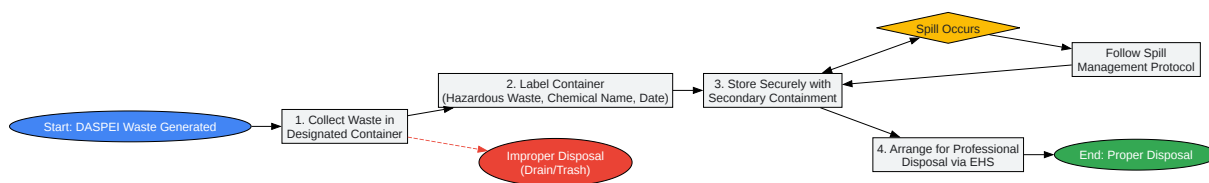
The hazards of **DASPEI** have not been thoroughly investigated, and it should be handled with caution.[4] The following protocol outlines the recommended steps for its safe disposal, treating it as hazardous chemical waste.

- **Waste Collection:**
 - Collect waste **DASPEI**, including any contaminated materials (e.g., pipette tips, absorbent materials), in a designated and compatible hazardous waste container.[6] The container must be in good condition and have a tight-fitting lid.[6]
 - Do not mix **DASPEI** waste with other incompatible waste streams.[6] It is best to collect it separately.
- **Labeling:**
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**DASPEI** (2-(4-(dimethylamino)styryl)-N-ethylpyridinium iodide)".[6]
 - Include the concentration and quantity of the waste.
 - Indicate the date when the waste was first added to the container.[6]
- **Storage of Waste:**

- Store the sealed waste container in a designated, well-ventilated, and secure area, away from general laboratory traffic.[3]
- Ensure the storage area has secondary containment to prevent spills from spreading.[6]
- Spill Management:
 - In case of a spill, prevent further leakage if it is safe to do so.[3][4]
 - For solid spills, cover with a plastic sheet to minimize dust.[3]
 - Absorb liquid spills with an inert material (e.g., vermiculite, sand, or earth).[3][4]
 - Collect the spilled material and contaminated absorbent into the designated hazardous waste container.[3][4]
 - Clean the spill area thoroughly with soap and water.[3]
- Final Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Consult local, state, or national regulations for proper disposal, as requirements may vary. [4]
 - Crucially, do not dispose of **DASPEI** down the drain or in the regular trash.[3][4] Prevent the product from entering groundwater, water courses, or sewage systems.[4]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **DASPEI**.



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